

# benchmarking simulation codes for Neodymium-146 neutronics

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## Compound of Interest

Compound Name: Neodymium-146

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## An Objective Comparison of Simulation Codes for Neutronics Benchmarking of **Neodymium-146**

This guide provides a comparative overview of prominent simulation codes and nuclear data libraries for benchmarking the neutronics of **Neodymium-146** (Nd-146). It is intended for researchers and scientists in nuclear physics and engineering. Neodymium isotopes are significant fission products in nuclear reactors, and accurate simulation of their neutron interactions is crucial for reactor design, safety, and waste management.

## Introduction to Neutronics Simulation

Neutronics simulations model the transport of neutrons through materials. The accuracy of these simulations depends on two key components: the transport code that solves the Boltzmann transport equation (or a simplified version of it) and the nuclear data library that provides the fundamental input parameters, such as cross-sections for neutron-nucleus interactions. Benchmarking these simulations involves comparing their results with experimental data to validate their accuracy.

## Key Monte Carlo Simulation Codes

Several Monte Carlo codes are widely used for neutron transport simulations. These codes simulate the individual histories of a large number of neutrons and use statistical methods to estimate macroscopic quantities. The most common codes for this type of analysis are MCNP®, Serpent, and Geant4.

Feature	MCNP® (Monte Carlo N-Particle)	Serpent	Geant4 (Geometry and Tracking)
Primary Application	General-purpose radiation transport, reactor physics, criticality safety, shielding.[1]	Reactor physics, burnup calculations, coupled multi-physics simulations.[2]	High-energy physics, medical and space applications, detector simulation.[3][4]
Geometry	Constructive Solid Geometry (CSG) with surfaces and cells. Can model complex geometries.[1]	CSG-based, similar to MCNP, with a universe-based geometry system.[2]	CSG and Boundary-Represented Solids (BREPS), offering high flexibility.
Neutron Physics	High-fidelity, continuous-energy neutron transport based on evaluated nuclear data libraries. [1]	Continuous-energy neutron physics with on-the-fly Doppler broadening of cross-sections.[5]	Includes a "High Precision" (HP) package for low-energy neutron transport using evaluated data libraries.[3][6]
Nuclear Data	Primarily uses ACE (A Compact ENDF) formatted files processed from ENDF/B libraries.[7]	Can use ACE files from various libraries (ENDF/B, JEFF, JENDL, etc.).[7]	Uses its own G4NDL (Geant4 Neutron Data Library) format, processed from ENDF/B, JEFF, and other libraries.[3]
Performance	Highly optimized and widely validated. Can be computationally intensive for complex problems.[8]	Generally faster than MCNP for lattice physics calculations but can be slower for other applications.[7][8]	Performance can vary depending on the physics list and geometry complexity. [9]
Availability	Export-controlled, distributed by RSICC.	Developed at VTT Technical Research Centre of Finland,	Open-source, developed by a large

academic and  
commercial licenses  
available.

international  
collaboration.

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## Evaluated Nuclear Data Libraries for Neodymium-146

The choice of the nuclear data library is as critical as the choice of the simulation code. These libraries contain evaluated data for neutron cross-sections, angular distributions, and energy spectra of secondary particles. Several major libraries are available, each with its own evaluations for Nd-146.

Data Library	Latest Version	Nd-146 Data Availability	Key Features
ENDF/B	VIII.0	Yes	A US-based library, widely used as a standard for many applications. ENDF/B-VIII.0 was released in 2018 with significant updates for many isotopes. <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
JEFF	3.3	Yes	A collaboration of NEA Data Bank participating countries. JEFF-3.3 was released in 2017 and includes comprehensive data for fission and fusion applications. <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a>
JENDL	5	Yes	The Japanese Evaluated Nuclear Data Library. JENDL-5, released in 2021, has an increased number of nuclides and updated data based on recent experiments and models. <a href="#">[17]</a> <a href="#">[18]</a> <a href="#">[19]</a> <a href="#">[20]</a> <a href="#">[21]</a>
CENDL	3.2	Yes	The Chinese Evaluated Nuclear Data Library. CENDL-3.2 was released in

2020 with new and updated evaluations for 134 nuclides.[22]  
[23][24][25]

## Experimental Data for Neodymium-146

Experimental data is the cornerstone of benchmarking. For Nd-146, neutron capture cross-section data is a key parameter for validation.

## Experimental Neutron Capture Cross-Sections for Nd-146

The following table summarizes experimental data for the neutron radiative capture cross-sections of Nd-146 in the energy range of 0.5 to 2.2 MeV.[26]

Neutron Energy (MeV)	Cross-Section (mb)	Uncertainty (mb)
0.5	65.3	3.9
0.7	51.2	3.1
0.9	41.5	2.5
1.1	35.0	2.1
1.3	29.8	1.8
1.5	25.4	1.5
1.8	20.1	1.4
2.2	15.1	1.1

## JENDL-4.0 Calculated Cross-Sections for Nd-146 at 300K

This table presents calculated cross-section values from the JENDL-4.0 library for various neutron-induced reactions on Nd-146.[27]

Reaction	0.0253 eV	Maxwellian Average	Resonance Integral	14 MeV	Fission Spectrum Average
(n,total)	11.28 b	12.54 b	-	5.059 b	6.590 b
(n,elastic)	9.791 b	11.05 b	-	2.775 b	4.771 b
(n,inelastic)	-	-	-	1.791 b	440.6 mb
(n,2n)	-	-	-	1.834 b	5.790 mb
(n, $\gamma$ )	1.490 b	1.491 b	2.699 b	1.048 mb	21.92 mb
(n,p)	-	-	-	2.712 mb	697.4 nb
(n,a)	145.6 nb	145.7 nb	44.54 $\mu$ b	2.937 mb	3.357 $\mu$ b

## Experimental Protocols

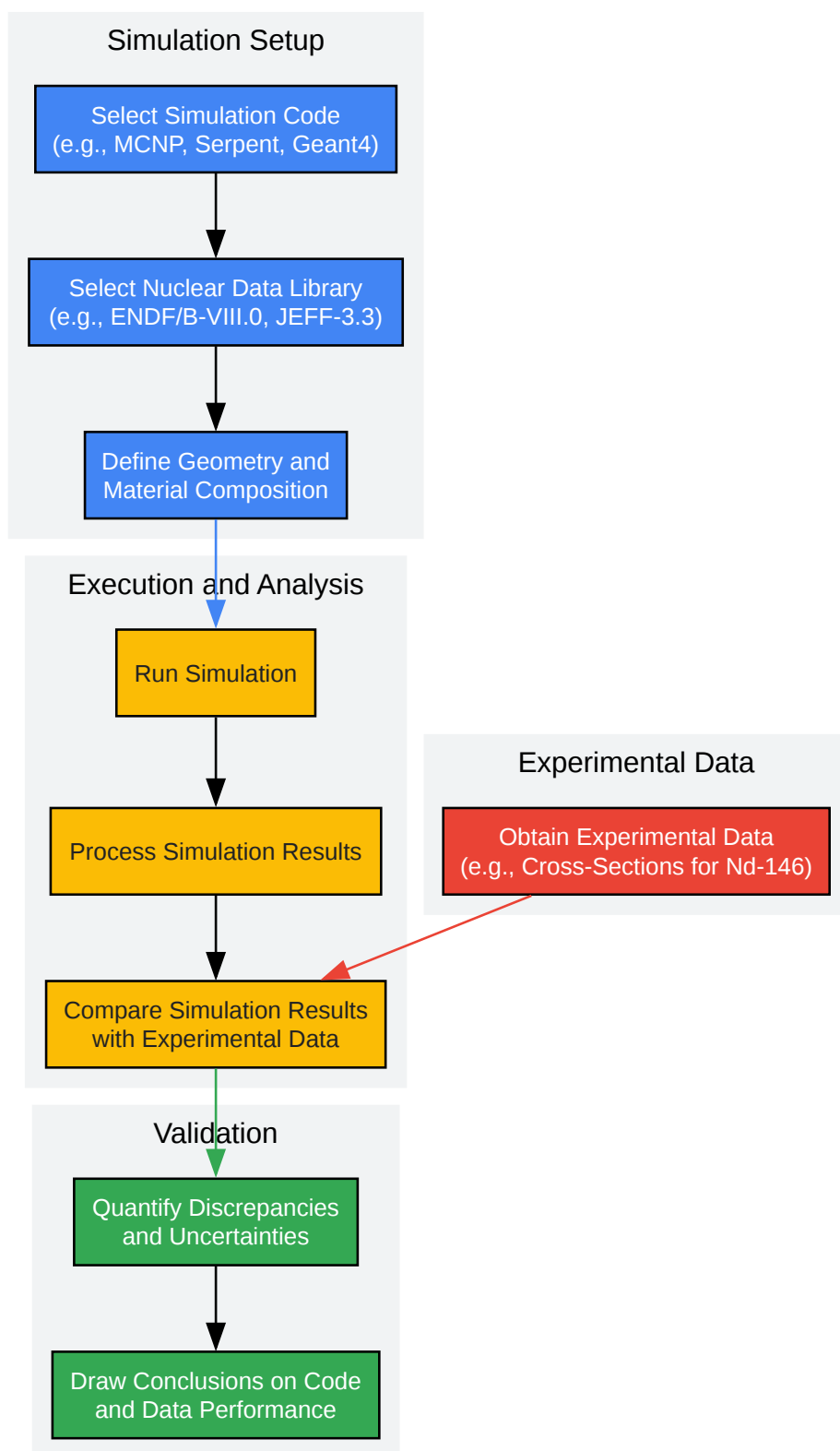
A common method for measuring neutron capture cross-sections is the activation method.[\[26\]](#)

A general protocol for this technique is as follows:

- **Sample Preparation:** Enriched isotopic samples of Nd-146 are prepared.
- **Irradiation:** The samples are irradiated with a neutron beam. For the energy range of 0.5 to 2.2 MeV, neutrons can be produced from the  $^3\text{H}(p,n)^3\text{He}$  reaction using a Van de Graaff accelerator.[\[26\]](#)
- **Reference Reactions:** The measurements are typically made relative to well-known standard reactions, such as  $^{197}\text{Au}(n,\gamma)^{198}\text{Au}$ .[\[26\]](#)
- **Activity Measurement:** After irradiation, the gamma activity of the decay of the product nucleus (in this case,  $^{147}\text{Nd}$ ) is measured using a high-resolution gamma-ray spectrometer.
- **Cross-Section Calculation:** The capture cross-section is then calculated based on the measured activity, the neutron flux (determined from the reference reaction), and the number of target nuclei in the sample.

## Benchmarking Workflow

The process of benchmarking a simulation code for a specific nuclide like Nd-146 involves a systematic comparison of simulated results with experimental data.



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Caption: Workflow for benchmarking neutronics simulation codes.



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